

Part 1: Core Directive - Unveiling the Fundamentals of 1-Methylcyclopropanol

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Compound of Interest

Compound Name: 1-Methylcyclopropanol

Cat. No.: B1279875

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A thorough understanding of the fundamental properties of **1-Methylcyclopropanol** is the cornerstone of its effective and safe utilization in a laboratory setting.

Chemical Identity

- CAS Number: 29526-99-6[1][2][3][4]
- Systematic IUPAC Name: 1-methylcyclopropan-1-ol[5]
- Common Synonyms: 1-Methyl-1-cyclopropanol, Cyclopropanol, 1-methyl-[2][4]
- Molecular Formula: C₄H₈O[1][2][3][5]
- Molecular Weight: 72.11 g/mol [1][2][6]

Physicochemical Properties

The physical and chemical characteristics of **1-Methylcyclopropanol** are crucial for planning reactions, purification, and storage.

Property	Value	Source(s)
Appearance	Colorless liquid or white crystalline powder	[1][4]
Boiling Point	83.9 ± 8.0 °C at 760 Torr	[3][4][7]
Density	1.050 ± 0.06 g/cm ³ at 20 °C	[3][4][7]
Flash Point	18.6 ± 10.9 °C	[4][7]
pKa	15.38 ± 0.20 (Predicted)	[3][4]
Refractive Index	n _{20/D} 1.414	[1][4][7]
Solubility	Readily soluble in water (173 g/L at 25 °C)	[8]

Part 2: Scientific Integrity & Logic - Synthesis, Reactivity, and Mechanistic Insights

As a senior application scientist, it is imperative to not only describe protocols but to explain the underlying principles that govern the synthesis and reactivity of **1-Methylcyclopropanol**.

Synthesis of 1-Methylcyclopropanol: The Kulinkovich Reaction

The Kulinkovich reaction stands as a primary and efficient method for the synthesis of **1-Methylcyclopropanol**. [9][10][11] This reaction involves the treatment of an ester, such as methyl acetate, with a Grignard reagent in the presence of a titanium(IV) alkoxide catalyst. [12]

Detailed Experimental Protocol:

- **Catalyst Preparation:** In a flame-dried, inert-atmosphere flask, titanium(IV) isopropoxide is dissolved in an anhydrous solvent like diethyl ether.
- **Grignard Addition:** A solution of ethylmagnesium bromide in diethyl ether is added dropwise to the titanium catalyst solution. This generates the active dialkyldialkoxytitanium reagent. [12]

- Ester Introduction: Methyl acetate is then added slowly to the reaction mixture.
- Reaction Progression: The reaction is stirred, typically at room temperature, until completion. The mechanism is believed to involve the formation of a titanacyclopropane intermediate.^[12]
- Aqueous Workup: The reaction is carefully quenched with water.
- Purification: The product is isolated and purified, often by distillation, to yield **1-Methylcyclopropanol**.

Causality and Trustworthiness in the Protocol:

- Inert Atmosphere: The organometallic reagents are highly sensitive to air and moisture, necessitating an inert atmosphere (e.g., argon or nitrogen) to prevent decomposition.
- Anhydrous Conditions: The use of anhydrous solvents is critical as water will react with and destroy the Grignard reagent and the titanium catalyst.
- Catalyst Choice: While titanium(IV) isopropoxide is commonly used, other titanium alkoxides like titanium tetramethoxide or titanium tetra(2-ethyl)hexyloxide have been investigated to minimize side product formation and simplify purification.^{[9][13][14]}
- Self-Validation: The progress of the reaction can be monitored by techniques such as gas chromatography to ensure the complete consumption of starting materials and the formation of the desired product.

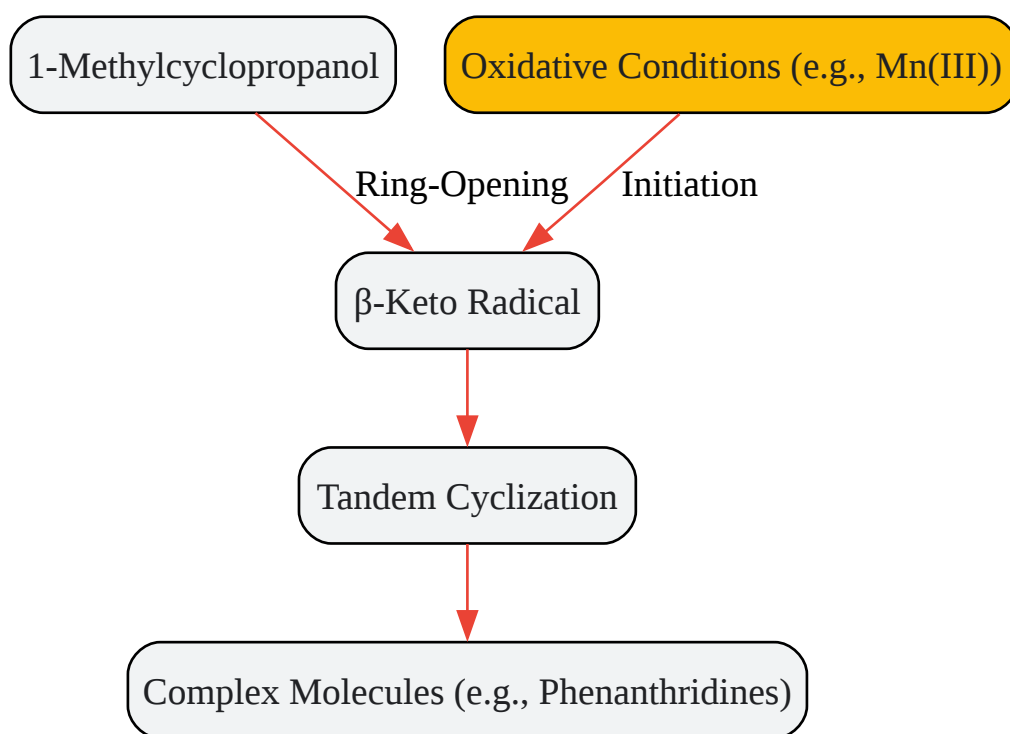
Caption: Synthesis of **1-Methylcyclopropanol** via the Kulinkovich Reaction.

Reactivity Profile: The Influence of Ring Strain

The chemical behavior of **1-Methylcyclopropanol** is largely dictated by the significant ring strain inherent in the three-membered cyclopropane ring. This strain makes the ring susceptible to opening under various conditions, providing a pathway to a diverse range of molecular architectures.

Ring-Opening Reactions:

1-Methylcyclopropanol can undergo ring-opening reactions, particularly under oxidative conditions, to generate β -keto radicals.[15][16][17] These reactive intermediates can then be trapped in tandem cyclization reactions to form more complex molecules like phenanthridines and oxindoles.[15]



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Caption: Oxidative Ring-Opening and Tandem Cyclization of **1-Methylcyclopropanol**.

Part 3: Visualization & Formatting - Applications in Drug Discovery

The unique structural features of the cyclopropyl group make it a valuable motif in medicinal chemistry.

The Cyclopropyl Group as a Bioisostere

In drug design, the cyclopropyl group is often employed as a bioisosteric replacement for other chemical groups. Its rigid nature can lock a molecule into a specific conformation, which can lead to enhanced binding affinity with a biological target.

Enhancing Metabolic Stability

A key advantage of incorporating a cyclopropyl ring into a drug candidate is the potential for increased metabolic stability. The carbon-hydrogen bonds in a cyclopropane ring are generally more resistant to oxidative metabolism by cytochrome P450 enzymes compared to those in more flexible alkyl chains.^[18] This can lead to a longer half-life of the drug in the body.

Impact on Physicochemical Properties

The introduction of a cyclopropyl group can also modulate a drug's physicochemical properties, such as its lipophilicity and aqueous solubility, which are critical for its absorption, distribution, metabolism, and excretion (ADME) profile.

Applications of Cyclopropyl-Containing Drugs:

The cyclopropyl motif is present in a number of FDA-approved drugs, highlighting its importance in modern medicine.^{[19][20]}

Safety Information

1-Methylcyclopropanol is a flammable liquid and vapor.^{[1][6][8][21]} It is harmful if swallowed and can cause serious eye damage.^{[1][6][8]} Appropriate personal protective equipment, including safety glasses and gloves, should be worn when handling this compound, and it should be used in a well-ventilated area.^{[21][22]}

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